

# safety data sheet (SDS) for (5-Methoxypyridin-2-yl)methanol

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## Compound of Interest

Compound Name: (5-Methoxypyridin-2-yl)methanol

Cat. No.: B151836

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## In-Depth Technical Guide: (5-Methoxypyridin-2-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **(5-Methoxypyridin-2-yl)methanol** (CAS No: 127978-70-5). The information is compiled from various safety data sheets and chemical databases to ensure a thorough resource for laboratory and development settings.

## Chemical and Physical Properties

**(5-Methoxypyridin-2-yl)methanol** is a substituted pyridine derivative. Its properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C7H9NO2	PubChem[1]
Molecular Weight	139.15 g/mol	PubChem[1]
Appearance	White to light yellow Solid	ChemicalBook[2]
Boiling Point	262°C	ChemicalBook[2]
Density	1.155 g/cm <sup>3</sup>	ChemicalBook[2]
Flash Point	112°C	ChemicalBook[2]
pKa	13.22±0.10 (Predicted)	ChemicalBook[2]
Storage Temperature	Inert atmosphere, Room Temperature	ChemicalBook[2]

## Safety and Hazard Information

This compound is classified as hazardous. The following table summarizes its hazard statements and precautionary measures.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity (Oral)	GHS07	Warning	H302: Harmful if swallowed.[2]
Skin Irritation	GHS07	Warning	H315: Causes skin irritation.[2]
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation.[2]
Specific target organ toxicity — single exposure	GHS07	Warning	H335: May cause respiratory irritation.[2]

## Toxicological and Ecotoxicological Data

Comprehensive toxicological and ecotoxicological data for **(5-Methoxypyridin-2-yl)methanol** is limited. An available Safety Data Sheet indicates "no data available" for key endpoints.<sup>[3]</sup>

Data Point	Result
Acute Toxicity (Dermal)	No data available
Acute Toxicity (Inhalation)	No data available
Toxicity to fish	No data available <sup>[3]</sup>
Toxicity to daphnia and other aquatic invertebrates	No data available <sup>[3]</sup>
Toxicity to algae	No data available <sup>[3]</sup>
Persistence and degradability	No data available <sup>[3]</sup>
Bioaccumulative potential	No data available <sup>[3]</sup>
Mobility in soil	No data available <sup>[3]</sup>

Due to the lack of specific data, it is recommended to handle this compound with the precautions suitable for a potentially harmful substance.

## Handling, Storage, and First Aid

### Handling and Storage

Proper handling and storage are crucial to ensure safety. General guidelines for handling pyridine derivatives include:

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.<sup>[4]</sup>
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.<sup>[5]</sup>
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.<sup>[5]</sup>
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.<sup>[2][6]</sup>

## First Aid Measures

In case of exposure, follow these first aid measures:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. <a href="#">[7]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention. <a href="#">[4]</a>
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[5]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. <a href="#">[7]</a>

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **(5-Methoxypyridin-2-yl)methanol** are not readily available. However, standard methods for determining key properties are described below.

### Flash Point Determination (Closed-Cup Method)

The flash point of a flammable liquid can be determined using a closed-cup apparatus, such as the Pensky-Martens or Abel apparatus.[\[8\]](#)[\[9\]](#)

General Procedure:

- The sample is placed in the test cup of the apparatus.
- The sample is heated at a slow, constant rate while being stirred.

- An ignition source is directed into the cup at regular temperature intervals.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapor above the sample to ignite.[8]

## Boiling Point Determination

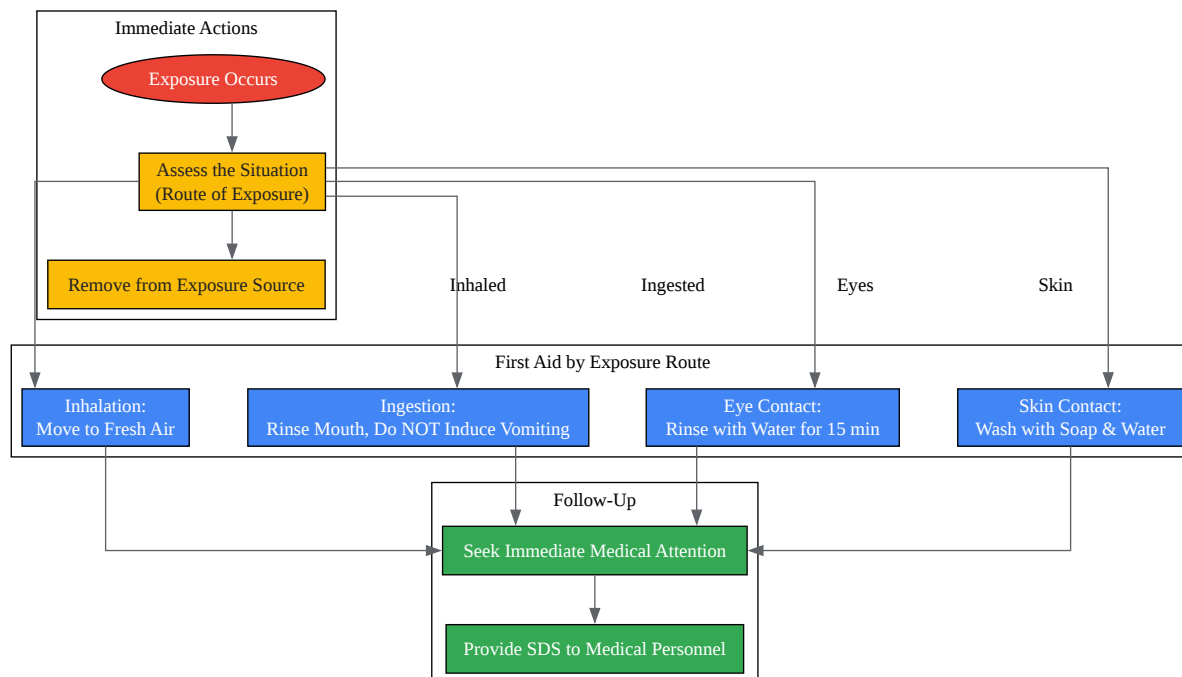
The boiling point can be determined by various methods, including distillation or using a differential scanning calorimeter (DSC).

General Distillation Procedure:

- A sample of the liquid is placed in a distillation flask with a few boiling chips.
- The flask is heated, and the temperature of the vapor is monitored with a thermometer.
- The boiling point is the temperature at which the liquid boils and its vapor is in equilibrium with the liquid, observed as a stable temperature reading during distillation.

## Visualized Workflow

The following diagram illustrates a general workflow for responding to an accidental exposure to **(5-Methoxypyridin-2-yl)methanol**.



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### First Aid Workflow for **(5-Methoxypyridin-2-yl)methanol** Exposure

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## References

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